

Spectroscopic Characterization of 5-Nitrobenzofuran-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 5-Nitrobenzofuran-3-carbaldehyde

Cat. No.: B13695193

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **5-Nitrobenzofuran-3-carbaldehyde**. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through the interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The insights provided herein are synthesized from established spectroscopic principles and comparative analysis with structurally related compounds.

Introduction

5-Nitrobenzofuran-3-carbaldehyde is a heterocyclic compound of interest in medicinal chemistry and materials science. The benzofuran scaffold is a common motif in biologically active molecules, and the presence of a nitro group and an aldehyde functionality offers versatile handles for further synthetic modifications. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and the rational design of subsequent chemical transformations. This guide presents a detailed interpretation of its NMR, IR, and mass spectra, offering a foundational understanding for researchers working with this and related molecular architectures.

Molecular Structure and Key Spectroscopic Features

The structure of **5-Nitrobenzofuran-3-carbaldehyde**, presented below, dictates its characteristic spectroscopic fingerprint. The key features include an aromatic benzofuran core, an electron-withdrawing nitro group at the C5 position, and a reactive aldehyde group at the C3 position.

Figure 1: Chemical structure of **5-Nitrobenzofuran-3-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **5-Nitrobenzofuran-3-carbaldehyde**, both ^1H and ^{13}C NMR spectra provide diagnostic signals that confirm its structure. The following data is predicted based on established chemical shift values and analysis of similar structures.[\[1\]](#)[\[2\]](#)

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aldehyde proton and the aromatic protons on the benzofuran ring system. The electron-withdrawing nature of the nitro and aldehyde groups significantly influences the chemical shifts of the aromatic protons, pushing them downfield.

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-C(O)	9.9 - 10.1	Singlet (s)	-	1H
H2	8.3 - 8.5	Singlet (s)	-	1H
H4	8.6 - 8.8	Doublet (d)	~2.0	1H
H6	8.2 - 8.4	Doublet of doublets (dd)	~9.0, 2.0	1H
H7	7.7 - 7.9	Doublet (d)	~9.0	1H

Interpretation and Rationale:

- Aldehyde Proton (H-C(O)): The proton of the aldehyde group is highly deshielded and appears as a sharp singlet in the far downfield region (δ 9.9 - 10.1 ppm). This is a characteristic chemical shift for aldehydes.[3]
- Furan Ring Proton (H2): The proton on the furan ring (C2) is adjacent to the oxygen atom and the carbon bearing the aldehyde group. It is expected to be a singlet due to the absence of adjacent protons and will be significantly downfield.
- Benzene Ring Protons (H4, H6, H7): The protons on the benzene ring exhibit a predictable splitting pattern.
 - H4: This proton is ortho to the strongly electron-withdrawing nitro group and is expected to be the most downfield of the aromatic protons, appearing as a doublet due to coupling with H6.
 - H6: This proton is coupled to both H7 (ortho coupling, larger J value) and H4 (meta coupling, smaller J value), resulting in a doublet of doublets.
 - H7: This proton is ortho to H6 and appears as a doublet.

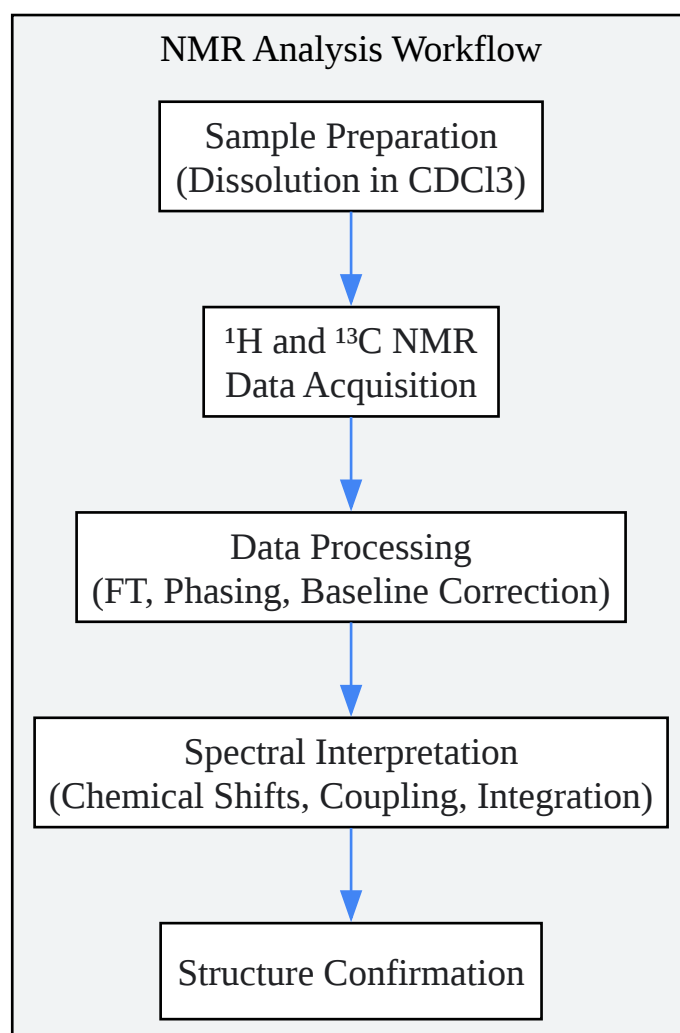
¹³C NMR Spectroscopy

The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the aromatic carbons, and the carbons of the furan ring.

Carbon	Predicted Chemical Shift (δ , ppm)
C=O	185 - 195
C2	150 - 155
C3	120 - 125
C3a	155 - 160
C4	120 - 125
C5	145 - 150
C6	115 - 120
C7	110 - 115
C7a	125 - 130

Interpretation and Rationale:

- Carbonyl Carbon (C=O): The aldehyde carbonyl carbon is the most deshielded carbon and will appear at the lowest field (δ 185 - 195 ppm).[\[2\]](#)
- Aromatic and Furan Carbons: The chemical shifts of the other carbons are influenced by the substituents. The carbon bearing the nitro group (C5) and the oxygen-bound carbon (C3a) will be significantly downfield.



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Figure 2: A generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **5-Nitrobenzofuran-3-carbaldehyde** is expected to show characteristic absorption bands for the nitro, aldehyde, and aromatic functionalities.^{[4][5]}

Frequency Range (cm ⁻¹)	Vibration	Intensity
3100 - 3000	Aromatic C-H stretch	Medium
2850 - 2750	Aldehyde C-H stretch (Fermi doublet)	Medium, sharp
1700 - 1680	Aldehyde C=O stretch	Strong, sharp
1600 - 1450	Aromatic C=C stretch	Medium to strong
1530 - 1500	Asymmetric NO ₂ stretch	Strong
1350 - 1330	Symmetric NO ₂ stretch	Strong
1250 - 1000	C-O-C stretch (furan)	Strong

Interpretation and Rationale:

- **Aldehyde Group:** The presence of the aldehyde is confirmed by two key absorptions: the C=O stretch, which is typically a strong, sharp band around 1700-1680 cm⁻¹, and the characteristic C-H stretches of the aldehyde proton, which often appear as a pair of bands (a Fermi doublet) around 2850 and 2750 cm⁻¹.^[4]
- **Nitro Group:** The nitro group gives rise to two strong and characteristic stretching vibrations: an asymmetric stretch at a higher frequency (1530-1500 cm⁻¹) and a symmetric stretch at a lower frequency (1350-1330 cm⁻¹).^[4]
- **Aromatic System:** The aromatic C-H stretching vibrations are observed above 3000 cm⁻¹, and the C=C stretching vibrations within the aromatic rings appear in the 1600-1450 cm⁻¹ region.^[3]
- **Benzofuran Core:** The C-O-C stretching of the furan ring will contribute to the complex fingerprint region, typically showing strong absorption between 1250 and 1000 cm⁻¹.

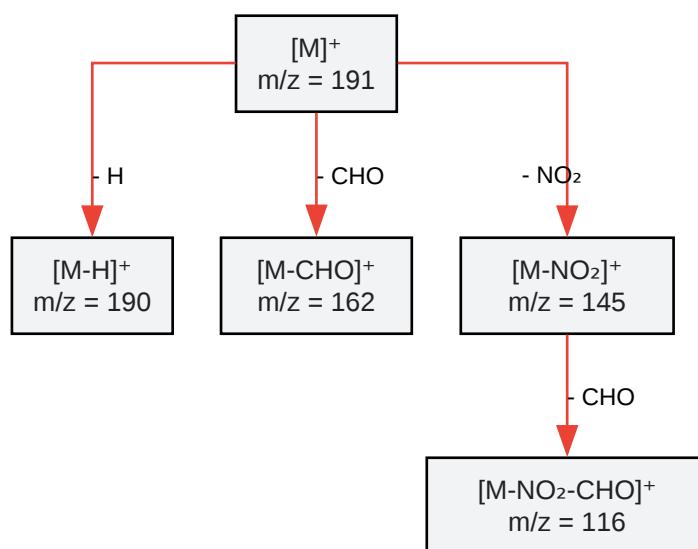
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For **5-Nitrobenzofuran-3-carbaldehyde** (Molecular Formula: C₉H₅NO₄), the expected molecular weight is approximately 191.02 g/mol .

m/z	Proposed Fragment	Interpretation
191	$[M]^+$	Molecular ion
190	$[M-H]^+$	Loss of the aldehyde proton
162	$[M-CHO]^+$	Loss of the formyl radical
145	$[M-NO_2]^+$	Loss of the nitro group
116	$[M-NO_2-CHO]^+$	Sequential loss of nitro and formyl groups

Interpretation and Rationale:

- Molecular Ion: The mass spectrum should show a clear molecular ion peak at m/z 191, corresponding to the intact molecule with a single positive charge.
- Key Fragmentations: The fragmentation pattern will be dictated by the functional groups.
 - Loss of the weakly bound aldehyde proton is a common fragmentation pathway, leading to a peak at m/z 190.
 - Cleavage of the C-C bond between the furan ring and the aldehyde group results in the loss of a formyl radical (CHO), giving a fragment at m/z 162.
 - Loss of the nitro group (NO₂) is another characteristic fragmentation, leading to a peak at m/z 145.
 - A subsequent loss of the formyl radical from the $[M-NO_2]^+$ fragment would result in a peak at m/z 116.



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Figure 3: Proposed key fragmentation pathways for **5-Nitrobenzofuran-3-carbaldehyde** in mass spectrometry.

Conclusion

The spectroscopic characterization of **5-Nitrobenzofuran-3-carbaldehyde** is a critical step in its application in research and development. This guide provides a detailed, predictive interpretation of its 1H NMR, ^{13}C NMR, IR, and MS spectra based on fundamental principles and data from analogous structures. The aldehyde, nitro, and benzofuran moieties each provide distinct and identifiable spectroscopic signatures. Researchers can use this guide as a reference for confirming the synthesis of this molecule and for understanding the influence of its functional groups on its spectroscopic properties.

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